

An In-depth Technical Guide on Sodium Hexafluoroaluminate (Na₃AlF₆)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisodium hexafluoroaluminate*

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This technical guide provides a detailed overview of the molecular properties of Sodium Hexafluoroaluminate (Na₃AlF₆), a compound of significant interest in various scientific and industrial fields.

Sodium Hexafluoroaluminate, an inorganic compound, is chemically represented by the formula Na₃AlF₆.^{[1][2][3][4]} This white, solid substance is also known by other names such as Cryolite, Sodium Fluoroaluminate, and **Trisodium Hexafluoroaluminate**.^{[1][2][4]} It is the sodium salt of the hexafluoroaluminate ion (AlF₆3-).^{[1][3]}

Molecular Composition and Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For Sodium Hexafluoroaluminate, the calculation is based on the atomic weights of Sodium (Na), Aluminum (Al), and Fluorine (F). The molecule consists of three sodium atoms, one aluminum atom, and six fluorine atoms.

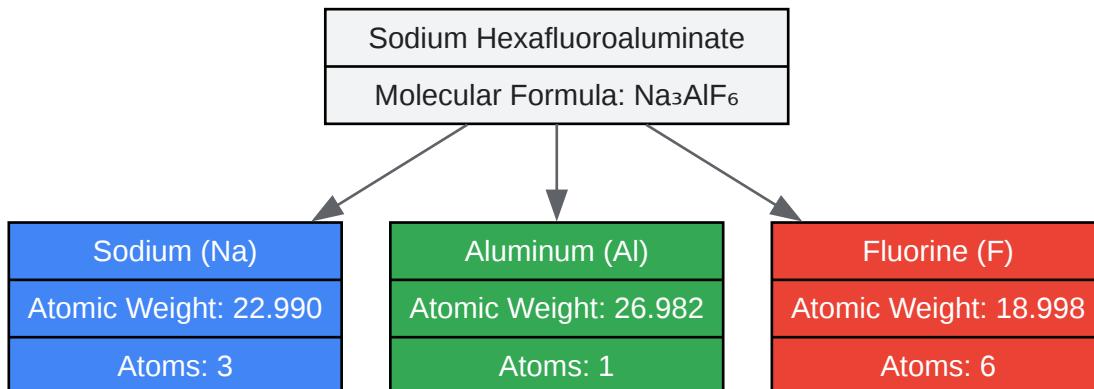
A summary of the atomic and molecular weights is presented in the table below for clear reference and comparison.

Element (Symbol)	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Sodium (Na)	3	22.990	68.970
Aluminum (Al)	1	26.982	26.982
Fluorine (F)	6	18.998	113.988
Total Molecular Weight	209.940		

The accepted molecular weight of Sodium Hexafluoroaluminate is approximately 209.94 g/mol.
[1][2][4][5]

Molecular Structure Visualization

To illustrate the elemental composition of Sodium Hexafluoroaluminate, the following diagram outlines the logical relationship between the elements within the molecule.



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Elemental composition of Sodium Hexafluoroaluminate.

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